

Methyl 2-bromo-6-methylnicotinate: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: Methyl 2-bromo-6-methylnicotinate

CAS No.: 885277-48-5

Cat. No.: B1279497

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This guide serves as an in-depth technical resource for researchers, medicinal chemists, and professionals in drug development on the structural characteristics, synthesis, and application of **Methyl 2-bromo-6-methylnicotinate**. As a key heterocyclic building block, its strategic functionalization offers a gateway to novel molecular architectures.

Core Structural and Chemical Identity

Methyl 2-bromo-6-methylnicotinate is a substituted pyridine derivative, a class of compounds of immense interest in medicinal chemistry. The molecule incorporates a bromine atom at the 2-position, a methyl group at the 6-position, and a methyl ester at the 3-position (nicotinate core). This specific arrangement of functional groups dictates its reactivity and utility as a versatile synthetic intermediate.

Identifier	Value	Source(s)
IUPAC Name	methyl 2-bromo-6-methylpyridine-3-carboxylate	[1]
Synonyms	2-Bromo-6-methyl-nicotinic acid methyl ester, Methyl 2-bromo-6-methyl-3-pyridinecarboxylate	[1][2]
CAS Number	885277-48-5	[1][2][3]
Molecular Formula	C ₈ H ₈ BrNO ₂	[1]
Molecular Weight	230.06 g/mol	[3]
SMILES	<chem>O=C(OC)C1=C(Br)N=C(C)C=C1</chem>	[3]
InChI	InChI=1S/C8H8BrNO2/c1-5-3-4-6(7(9)10-5)8(11)12-2/h3-4H,1-2H3	[1]
InChIKey	UWRNYQBIIUUVTGB-UHFFFAOYSA-N	[1]

Physicochemical & Spectroscopic Profile

Understanding the physical properties and spectral signatures of **Methyl 2-bromo-6-methylnicotinate** is critical for its effective use in the laboratory, from reaction setup to purification and final characterization.

Property	Value	Source(s)
Appearance	Liquid	[1]
Purity	Typically ≥96%	[1]
Storage Conditions	Store at 2-8°C under an inert atmosphere	[3]

While specific, publicly available spectra for this exact compound are limited, data for closely related analogs such as methyl 6-methylnicotinate provide a strong predictive framework for its characterization.[4][5] The ^1H NMR spectrum is expected to show distinct singlets for the two methyl groups (one on the pyridine ring and one from the ester) and two doublets in the aromatic region corresponding to the protons on the pyridine ring.

Synthesis Protocol: Acid-Catalyzed Esterification

The most direct and industrially relevant synthesis of **Methyl 2-bromo-6-methylnicotinate** is the esterification of its corresponding carboxylic acid, 2-bromo-6-methylnicotinic acid (CAS 1060810-09-4). The following protocol is based on well-established acid-catalyzed esterification principles, analogous to the synthesis of similar nicotinic esters.[6]

Causality and Experimental Design

The choice of an acid catalyst (e.g., concentrated sulfuric acid) is crucial for this transformation. The reaction, known as a Fischer esterification, proceeds by protonating the carbonyl oxygen of the carboxylic acid. This protonation significantly increases the electrophilicity of the carbonyl carbon, making it susceptible to nucleophilic attack by the weakly nucleophilic methanol. The reaction is driven to completion by using a large excess of methanol, which acts as both a reagent and a solvent, shifting the equilibrium towards the product side in accordance with Le Châtelier's principle. Refluxing provides the necessary activation energy for the reaction to proceed at a practical rate.

Step-by-Step Methodology

Materials:

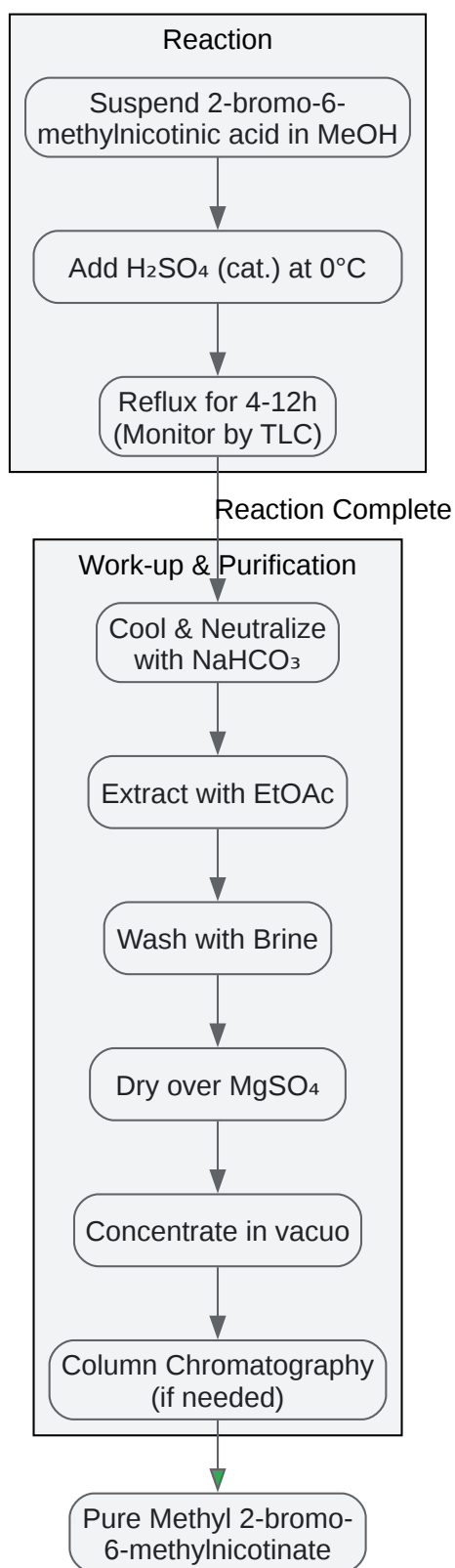
- 2-bromo-6-methylnicotinic acid
- Anhydrous Methanol (MeOH)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3) solution
- Ethyl Acetate (EtOAc) or Dichloromethane (DCM)

- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 2-bromo-6-methylnicotinic acid (1.0 eq) in an excess of anhydrous methanol (e.g., 10-20 mL per gram of acid).
- **Catalyst Addition:** Cool the mixture in an ice bath. Slowly and carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 eq) to the stirring suspension.
- **Reaction:** Remove the ice bath and allow the mixture to warm to room temperature. Heat the reaction to reflux and maintain for several hours (typically 4-12 hours). Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up (Quench & Extract):** Cool the reaction mixture to room temperature. Carefully neutralize the residue by the slow addition of a saturated aqueous solution of sodium bicarbonate until effervescence ceases. Extract the aqueous layer with an organic solvent like ethyl acetate or dichloromethane (3x).
- **Work-up (Wash & Dry):** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to yield the crude **Methyl 2-bromo-6-methylnicotinate**. If necessary, purify the crude product by column chromatography on silica gel.

Synthesis Workflow Diagram



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Caption: Acid-catalyzed esterification workflow for **Methyl 2-bromo-6-methylnicotinate**.

Reactivity and Applications in Drug Discovery

The synthetic value of **Methyl 2-bromo-6-methylnicotinate** lies in its capacity for selective chemical transformations at two key positions: the C-Br bond and the ester moiety.

Palladium-Catalyzed Cross-Coupling Reactions

The bromine atom at the 2-position of the pyridine ring is an excellent handle for palladium-catalyzed cross-coupling reactions.^[7] This allows for the construction of C-C and C-N bonds, which are fundamental transformations in the synthesis of complex pharmaceutical agents.

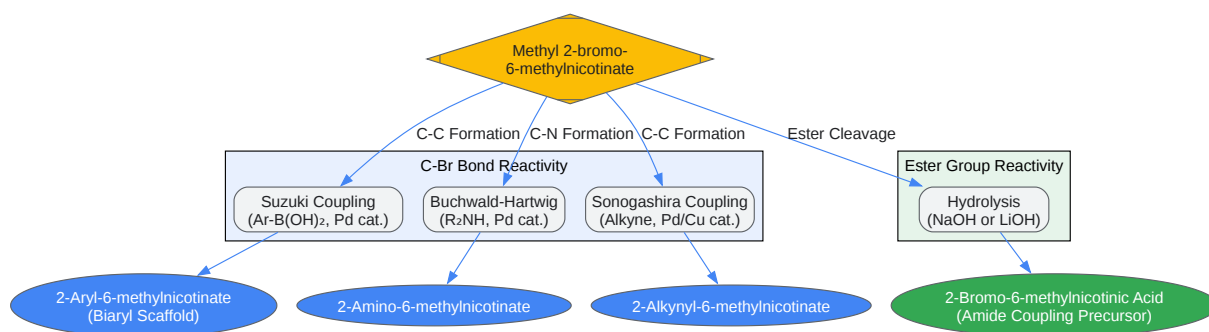
- **Suzuki-Miyaura Coupling:** Reaction with boronic acids or esters introduces diverse aryl or heteroaryl substituents. This is one of the most powerful methods for creating biaryl structures, which are prevalent in kinase inhibitors and other targeted therapies.^[8]^[9] The general mechanism involves oxidative addition, transmetalation, and reductive elimination.^[10]
- **Buchwald-Hartwig Amination:** Coupling with amines provides access to a wide range of substituted 2-aminopyridines, another critical scaffold in medicinal chemistry.
- **Sonogashira Coupling:** Reaction with terminal alkynes yields 2-alkynylpyridine derivatives.

Ester Group Transformations

The methyl ester is amenable to standard transformations:

- **Hydrolysis:** Saponification with a base like NaOH or LiOH converts the ester back to the carboxylic acid, which can then be used in amide bond forming reactions.
- **Aminolysis:** Direct reaction with amines can form the corresponding amides, though this often requires harsh conditions. It is more common to first hydrolyze the ester and then perform a peptide coupling.

Logical Reaction Pathways Diagram



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Caption: Key reaction pathways for **Methyl 2-bromo-6-methylnicotinate**.

Safety and Handling

A safety data sheet (SDS) is available for **Methyl 2-bromo-6-methylnicotinate** under its chemical name.[2] As with all halogenated organic compounds, it should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

- **Personal Protective Equipment:** Wear chemical-resistant gloves, safety goggles, and a lab coat.
- **Handling:** Avoid inhalation of vapors and contact with skin and eyes. Wash hands thoroughly after handling.
- **Storage:** Keep the container tightly closed and store in a cool, dry, and well-ventilated area, as recommended.[3]

Conclusion

Methyl 2-bromo-6-methylnicotinate is a high-value synthetic intermediate whose utility is defined by the orthogonal reactivity of its functional groups. The C-Br bond serves as a linchpin for introducing molecular diversity via robust palladium-catalyzed cross-coupling reactions, while the methyl ester provides a handle for further derivatization, primarily through amide bond formation after hydrolysis. This technical guide provides the foundational knowledge, from synthesis to application, required for researchers to confidently and effectively incorporate this versatile building block into their drug discovery and development programs.

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